

Navigating the Disposal of Valeranone: A Guide to Safe and Compliant Practices

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Compound of Interest

Compound Name: Valeranone

Cat. No.: B159243

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For researchers, scientists, and drug development professionals, the responsible management of chemical waste is a cornerstone of laboratory safety and environmental stewardship. This guide provides a procedural framework for the proper disposal of **valeranone**, ensuring that safety and compliance remain at the forefront of laboratory operations. While specific public-domain disposal protocols for **valeranone** are not detailed, a systematic approach following institutional and regulatory guidelines is essential.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **valeranone** with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a laboratory coat. All handling of **valeranone** waste should be conducted in a well-ventilated area, such as a certified chemical fume hood, to minimize the risk of inhalation exposure.^[1]

In the event of accidental exposure, the following first-aid measures should be taken:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.^{[1][2]}
- Eye Contact: Rinse the eyes thoroughly with plenty of water for at least 15 minutes and seek medical attention.^{[1][2]}
- Ingestion: Do not induce vomiting. Rinse the mouth with water and consult a physician. Never give anything by mouth to an unconscious person.^{[1][2]}

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen or artificial respiration and seek medical attention.[1][2]

Physicochemical and Toxicity Data for Valeranone

While a comprehensive Safety Data Sheet (SDS) with full GHS/HCS classification for **valeranone** was not identified in the public domain, the following data has been compiled from available sources. This information is critical for a preliminary risk assessment.

Property	Value	Reference
CAS Number	5090-54-0	[3][4]
Molecular Formula	C ₁₅ H ₂₆ O	[4]
Molecular Weight	222.37 g/mol	[4]
Boiling Point	287.00 to 288.00 °C @ 760.00 mm Hg (estimated)	[4][5][6]
Flash Point	249.00 °F / 120.40 °C (TCC, estimated)	[4][6]
Solubility	Insoluble in water; Soluble in alcohol	[4][6]
Acute Toxicity	Intraperitoneal-mouse LD50: 350 mg/kg	[4][6]
Hazard Classification	GHS classification not found in provided sources.	[4][5][6]

Step-by-Step Valeranone Disposal Protocol

The safest and most compliant method for disposing of chemical waste like **valeranone** is to manage it through a licensed hazardous waste disposal service, coordinated by your institution's Environmental Health and Safety (EHS) department.[1] Attempting to neutralize or treat the chemical without a validated protocol can be dangerous.[1]

1. Waste Identification and Segregation:

- Treat all materials contaminated with **valeranone**, including unused product, solutions, spill cleanup materials, and empty containers, as chemical waste.
- Do not mix **valeranone** waste with other waste streams.^[1] Proper segregation is key to safe and compliant disposal.

2. Containerization and Labeling:

- Collect **valeranone** waste in a suitable, closed, and chemically compatible container.
- The container must be clearly labeled as "Hazardous Waste" (or as required by local regulations).
- The label should include the chemical name "**Valeranone**," its CAS number (5090-54-0), and any appropriate hazard pictograms if identified by your institution's EHS assessment.^[1]

3. Waste Accumulation and Storage:

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.^[1]
- The storage area should be away from general traffic and incompatible materials.

4. Arrange for Disposal:

- Once the waste container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS department.^[1]
- The EHS department will coordinate with a licensed hazardous waste disposal company for collection, transport, and final disposal in accordance with all federal, state, and local regulations.^[1]

Important Considerations:

- Do not dispose of **valeranone** down the drain or in the regular trash.^[1] Its insolubility in water and potential environmental impact necessitate professional disposal.

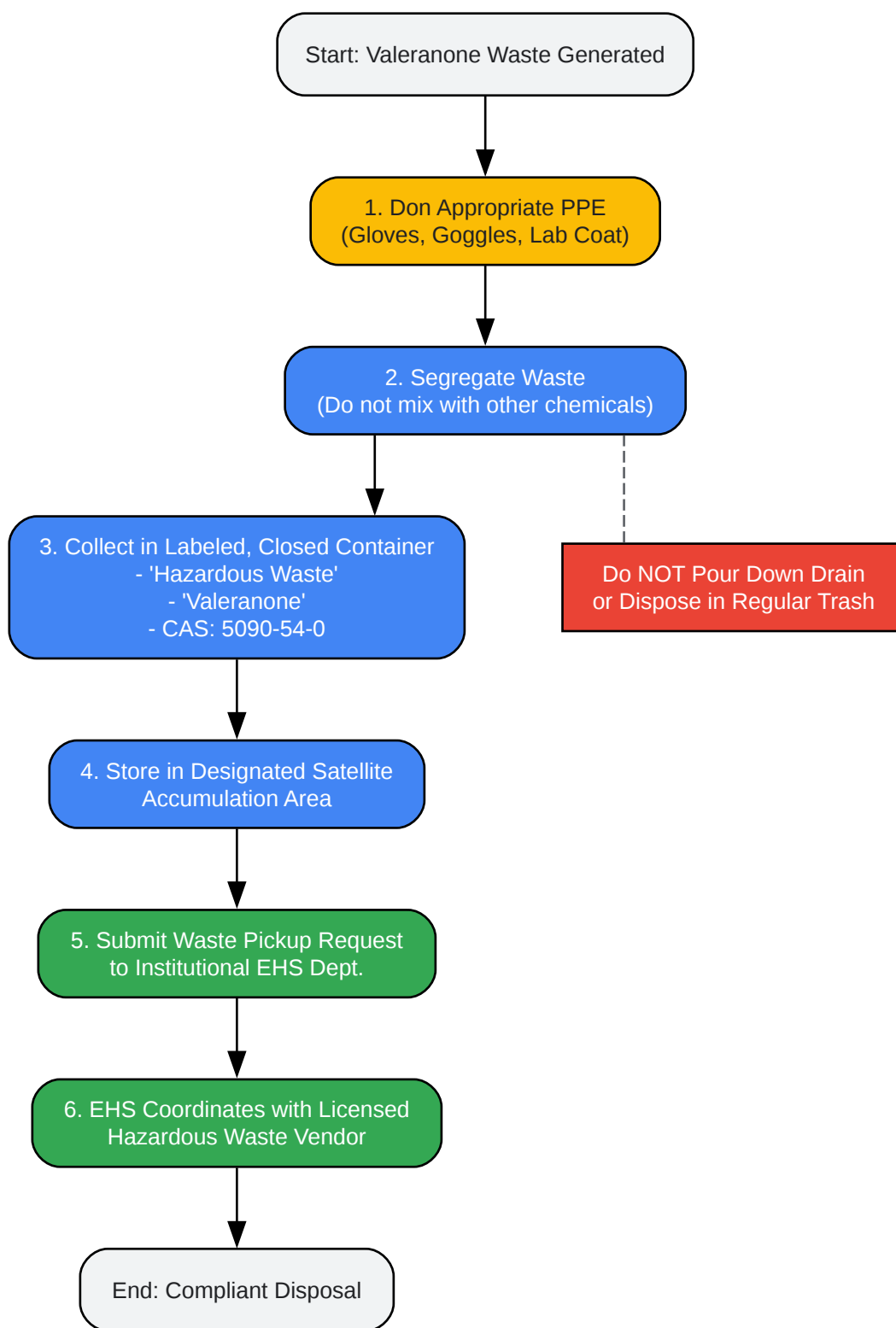
- Always consult with your institution's EHS department for specific guidelines and regulatory requirements applicable to your location.[\[1\]](#)

Experimental Protocols

Specific experimental protocols for the neutralization or chemical degradation of **valeranone** for disposal purposes are not readily available in the public domain. The recommended and safest procedure is to collect the waste as described above and have it managed by a professional hazardous waste disposal service.[\[1\]](#)

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **valeranone** waste, emphasizing safety and compliance.



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Caption: **Valeranone** Disposal Decision Workflow.

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